

# An In-Depth Technical Guide to Cobalt(II) Phosphate ( $\text{Co}_3(\text{PO}_4)_2$ )

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## Compound of Interest

Compound Name: Cobalt(II) phosphate

Cat. No.: B085627

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This technical guide provides a comprehensive overview of **Cobalt(II) phosphate** ( $\text{Co}_3(\text{PO}_4)_2$ ), a versatile inorganic compound with significant applications in catalysis, materials science, and battery technology. This document details its chemical and physical properties, CAS registration numbers, a detailed synthesis protocol, and a typical characterization workflow.

## Core Properties and Identification

**Cobalt(II) phosphate**, also known as cobalt orthophosphate or commercially as Cobalt Violet, is an inorganic compound valued for its stability and catalytic activity.<sup>[1][2][3]</sup> It is most commonly found in its anhydrous ( $\text{Co}_3(\text{PO}_4)_2$ ) form or as a hydrate, typically the octahydrate ( $\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$ ).

### CAS Registry Numbers

The Chemical Abstracts Service (CAS) has assigned the following numbers to identify specific forms of **Cobalt(II) phosphate**:

Compound Name	Formula	CAS Registry Number
Cobalt(II) phosphate (Anhydrous)	$\text{Co}_3(\text{PO}_4)_2$	13455-36-2[1][2][3][4]
Cobalt(II) phosphate tetrahydrate	$\text{Co}_3(\text{PO}_4)_2 \cdot 4\text{H}_2\text{O}$	10294-50-5[2]
Cobalt(II) phosphate octahydrate	$\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$	10294-50-5[1][5][6]

### Physicochemical Properties

The key physical and chemical properties of anhydrous **Cobalt(II) phosphate** are summarized below. Data for the octahydrate is included for comparison where available.

Property	Anhydrous $\text{Co}_3(\text{PO}_4)_2$	Octahydrate $\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$
Molecular Weight	366.74 g/mol [1][2]	510.86 g/mol
Appearance	Violet/purple crystalline solid[1][2][6][7]	Pink-red powder[6]
Density	3.81 g/cm <sup>3</sup> [1][2]	2.769 g/cm <sup>3</sup> [5]
Melting Point	1,160 °C (2,120 °F)[1][2][5]	Decomposes upon heating
Solubility in Water	Insoluble[1][2][7]	Insoluble[6]
Solubility in Acids	Soluble in strong mineral acids[6][7]	Soluble in mineral acids[6]
Crystal Structure	Monoclinic[6]	Not specified

According to X-ray crystallography, the structure of anhydrous  $\text{Co}_3(\text{PO}_4)_2$  consists of phosphate anions linking cobalt(II) cations. The cobalt ions are situated in two distinct coordination environments: octahedral (six-coordinate) and pentacoordinate, in a 1:2 ratio.[1][2]

## Key Applications in Research and Development

**Cobalt(II) phosphate** is a compound of significant interest in several advanced research areas:

- **Catalysis:** Thin films of  $\text{Co}_3(\text{PO}_4)_2$  have been identified as highly effective water oxidation catalysts, a critical process for sustainable energy technologies like hydrogen production.<sup>[1]</sup><sup>[2]</sup> It is also explored as a catalyst in advanced oxidation processes for the degradation of persistent organic pollutants in wastewater.<sup>[1]</sup>
- **Battery Technology:** Cobalt phosphates are key materials in the development of cathodes for next-generation lithium-ion batteries, contributing to higher stability during charge-discharge cycles.<sup>[1]</sup><sup>[5]</sup>
- **Pigment Production:** Due to its vibrant and stable color, it is used as a pigment known as Cobalt Violet in ceramics, glass, and artists' paints.<sup>[2]</sup><sup>[5]</sup><sup>[6]</sup>

## Experimental Protocols

### Synthesis of **Cobalt(II) Phosphate** via Co-Precipitation

This protocol details a common and cost-effective method for synthesizing **Cobalt(II) phosphate** hydrate. The anhydrous form can be obtained by subsequent calcination.

#### Materials & Equipment:

- Soluble Cobalt(II) salt (e.g., Cobalt(II) nitrate hexahydrate,  $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
- Soluble phosphate source (e.g., Sodium phosphate,  $\text{Na}_3\text{PO}_4$ )
- Deionized water
- Ammonium hydroxide solution (for pH adjustment, if necessary)
- Beakers
- Magnetic stirrer and stir bar
- pH meter

- Büchner funnel and filter paper
- Drying oven
- Furnace (for calcination to anhydrous form)

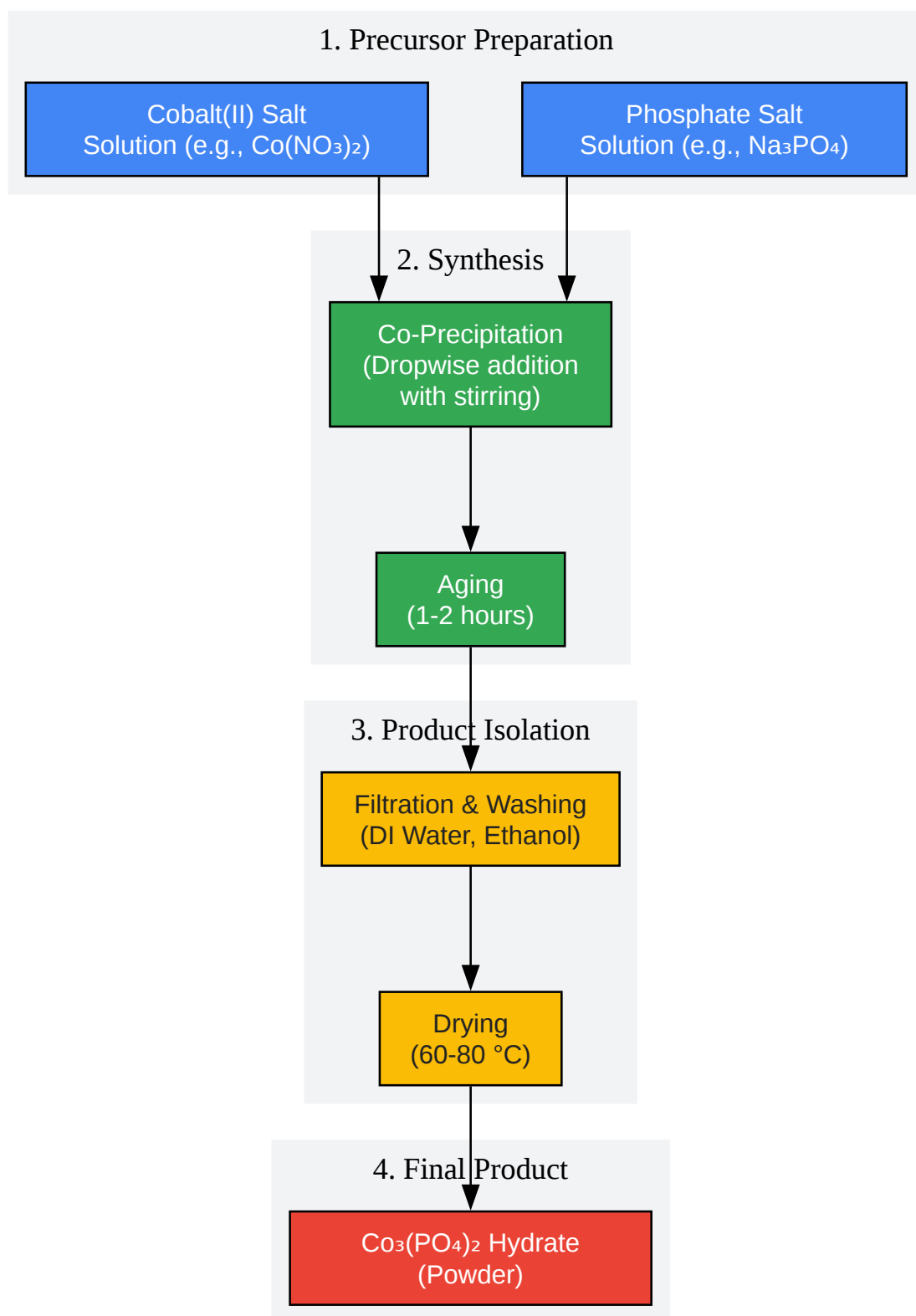
#### Procedure:

- Precursor Solution Preparation:
  - Prepare a 0.3 M aqueous solution of the cobalt(II) salt. For example, dissolve the appropriate amount of  $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$  in a beaker with deionized water.
  - Prepare a 0.2 M aqueous solution of the phosphate source (e.g.,  $\text{Na}_3\text{PO}_4$ ) in a separate beaker.
- Precipitation:
  - Place the cobalt(II) salt solution on a magnetic stirrer.
  - While stirring continuously, slowly add the phosphate solution dropwise to the cobalt solution. A lavender or purple precipitate of cobalt phosphate hydrate will form immediately.
  - Monitor the pH of the mixture. If required, adjust the pH to a neutral range (pH 7-8) using a dilute ammonium hydroxide solution to ensure complete precipitation.
- Aging the Precipitate:
  - Continue stirring the suspension for 1-2 hours at room temperature. This "aging" step allows for the growth and stabilization of the precipitate particles.
- Washing and Filtration:
  - Separate the precipitate from the solution by vacuum filtration using a Büchner funnel.
  - Wash the collected solid several times with deionized water to remove unreacted ions and byproducts. Follow with a final wash with ethanol to facilitate drying.

- Drying:
  - Dry the washed precipitate in an oven at 60-80 °C until a constant weight is achieved. The resulting powder is **Cobalt(II) phosphate** hydrate (e.g.,  $\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$ ).
- Dehydration (Optional):
  - To obtain the anhydrous form, heat the dried hydrate powder in a furnace at a temperature above 400 °C. The tetrahydrate converts to the anhydrous material upon heating.<sup>[2]</sup>

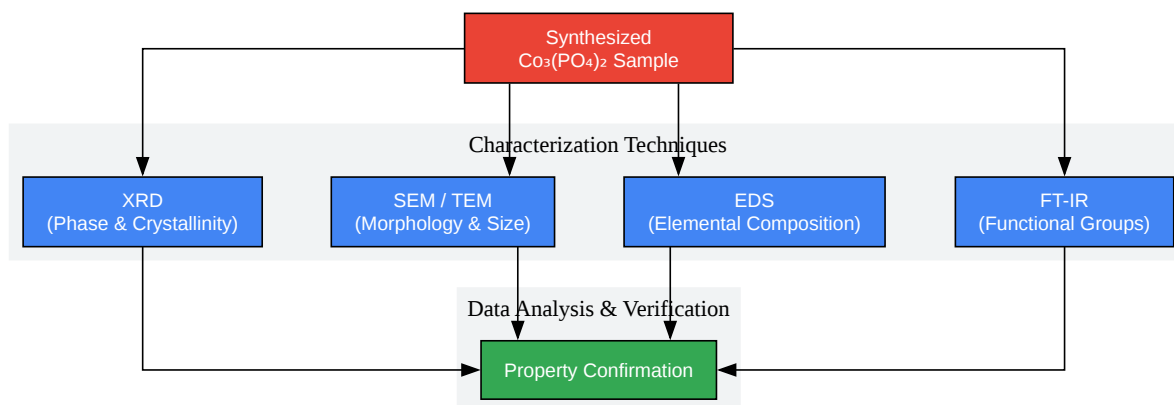
## Logical & Experimental Workflow

The following diagrams illustrate a typical workflow for the synthesis and subsequent characterization of **Cobalt(II) phosphate**, a crucial process for verifying the material's properties before its use in research or development applications.



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Caption: Workflow for the co-precipitation synthesis of **Cobalt(II) phosphate** hydrate.



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Caption: Standard characterization workflow for synthesized **Cobalt(II) phosphate**.

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